

BPIQ-I tyrosine kinase activity

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Compound Focus: Bpiq-i

CAS No.: 174709-30-9

Cat. No.: S578945

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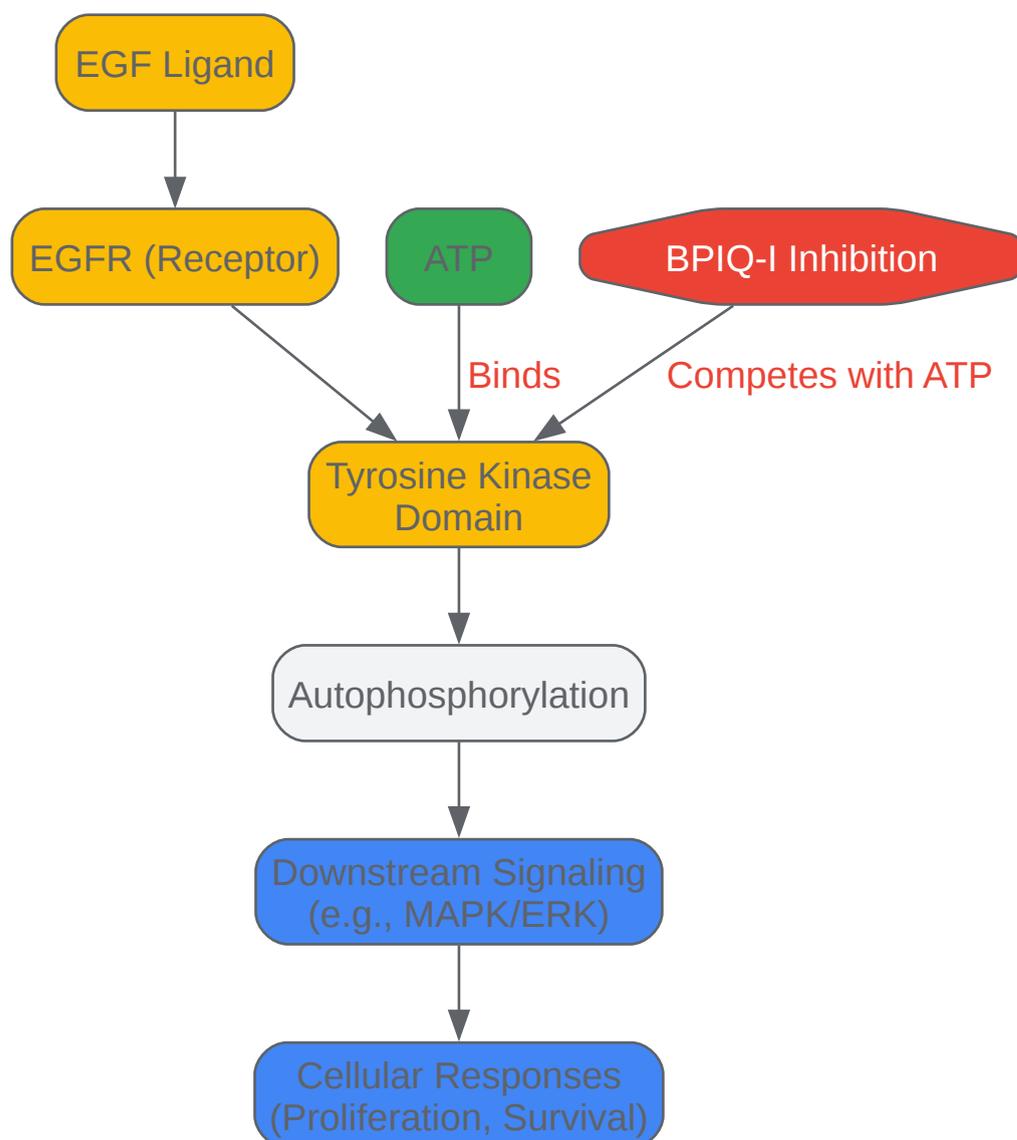
Physical & Chemical Properties

For practical laboratory use, here are the key handling properties of **BPIQ-I**.

Property	Specification
CAS Number	174709-30-9 [1] [2] [3]
Molecular Formula	C ₁₆ H ₁₂ BrN ₅ [1] [3] [4]
Molecular Weight	354.2 (approx.) [1] [4] [5]
Purity	≥95% (HPLC) or ≥99.0% (varies by supplier) [3] [5]
Solubility	Soluble in DMSO (e.g., 5 mg/mL) [3]
Storage	Protect from light; -20°C; stable for up to 3 months in solution at -20°C [3]

Mechanism of Action & Signaling Pathway

BPIQ-I functions by precisely blocking EGFR-mediated signal transduction. The following diagram illustrates this pathway and the point of inhibition.



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As the diagram shows, **BPIQ-I** competes with ATP for the binding site on the tyrosine kinase domain of EGFR. By doing so, it prevents the receptor's autophosphorylation and subsequent activation of downstream signaling cascades, such as the MAPK/ERK pathway, which are critical for cell proliferation and survival [2] [6] [3].

Experimental Considerations

While the search results do not provide a complete step-by-step protocol for a specific assay, they offer key parameters and context for using **BPIQ-I** in research.

- **Key Experimental Context:** **BPIQ-I** has been used in studies investigating complex cellular signaling networks. For example, one study used it to demonstrate that δ -opioid receptor activation of the ERK/MAP kinase pathway depends on transactivation of Receptor Tyrosine Kinases (RTKs) like EGFR [6].
- **Practical Usage Guidelines:**
 - **Solvent:** Prepare stock solutions in DMSO [3].
 - **Aliquoting:** After reconstitution, aliquot and freeze stock solutions at -20°C to preserve stability [3].
 - **Stability:** Stock solutions are stable for up to 3 months when stored at -20°C [3].

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References

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